

Technical Support Center: Biotin-YVAD-FMK Solubility & Handling

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Compound of Interest

Compound Name: Biotin-YVAD-FMK

Cat. No.: B1574906

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The Solubility Paradox: Why This Compound Precipitates[1]

Biotin-YVAD-FMK is a specialized tool for Caspase-1 investigation, but it presents a distinct chemical challenge.[1][2] It combines three functional groups with conflicting solubility profiles:

- The Peptide (YVAD): Moderately polar.
- The Warhead (FMK): Hydrophobic and reactive.
- The Tag (Biotin): Highly hydrophobic in its conjugated form.

The Core Issue: When you dilute a DMSO stock of **Biotin-YVAD-FMK** directly into an aqueous buffer (like PBS or media), the hydrophobic biotin and FMK moieties can drive rapid aggregation before the peptide sequence can interact with the solvent.[1][2] This results in "crashing out" (precipitation), which is often invisible to the naked eye but devastating to experimental reproducibility.

Critical Solubility Parameters

Parameter	Specification	Notes
Molecular Weight	~672.8 Da	
Primary Solvent	DMSO (Anhydrous)	Solubility up to 20 mM.[1][2] Never dissolve directly in water.
Aqueous Solubility	< 100 µM (Variable)	Highly dependent on pH and temperature.[2]
Stock Stability	6-12 months @ -20°C	Must be stored desiccated.[1] [2] FMK is moisture-sensitive. [1][2]
Aqueous Stability	< 2 hours	Hydrolysis of the FMK group occurs in water. Prepare fresh.

Standard Operating Procedures (SOPs)

Protocol A: Standard Reconstitution (Cell Culture & Lysates)

Best for: Standard inhibition assays (10–50 µM final concentration).[1][2]

The "Drop-wise" Technique:

- Stock Prep: Dissolve lyophilized powder in high-grade anhydrous DMSO to a concentration of 10 mM (e.g., 1 mg in ~148 µL DMSO).
 - Expert Tip: Aliquot this stock immediately into single-use vials to avoid freeze-thaw cycles.
- Intermediate Dilution (Optional but Recommended): If your target concentration is low (e.g., 10 µM), do not pipet 1 µL of stock into 1 mL of media. The concentration shock will cause precipitation.
 - Step: Dilute 10 mM stock 1:10 in DMSO to make a 1 mM substock.

- Final Application: Add the DMSO substock drop-wise to the culture media while swirling or vortexing gently.
 - Target: Final DMSO concentration should be $< 0.5\%$ (v/v) to avoid cytotoxicity.[\[2\]](#)

Protocol B: "Rescue" Solubilization (High Concentration/In Vivo)

Best for: Animal studies or assays requiring $>100\ \mu\text{M}$ concentration where standard PBS dilution fails.[\[1\]](#)[\[2\]](#)

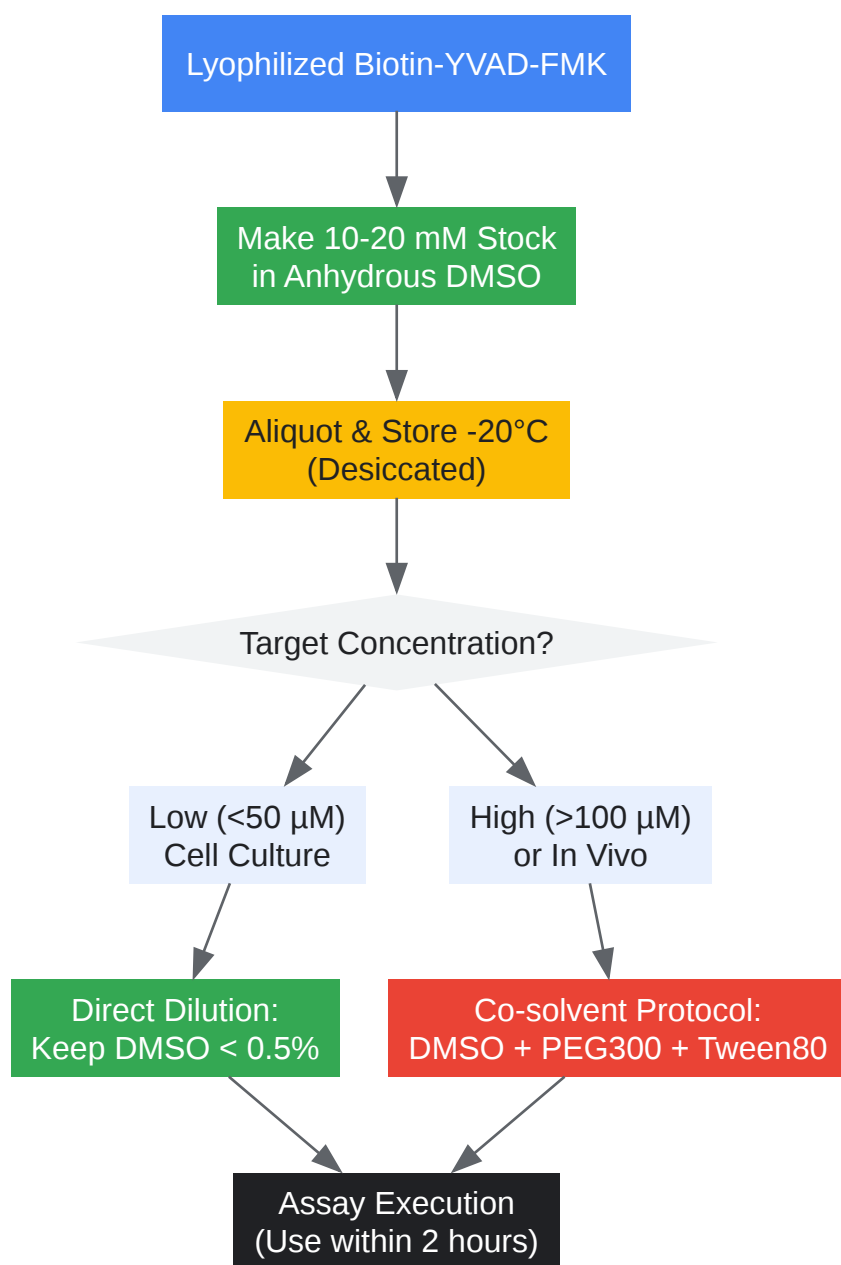
This protocol uses co-solvents to shield the hydrophobic domains.

- Dissolve compound in DMSO (10% of final volume).
- Add PEG300 (40% of final volume). Mix gently.
- Add Tween-80 (5% of final volume). Mix gently.
- Add Saline/PBS (45% of final volume).
 - Result: A clear solution stable for immediate injection/use.

Visualizing the Workflow & Mechanism

Figure 1: The Solubilization Decision Tree

This diagram illustrates the critical decision points to prevent precipitation artifacts.

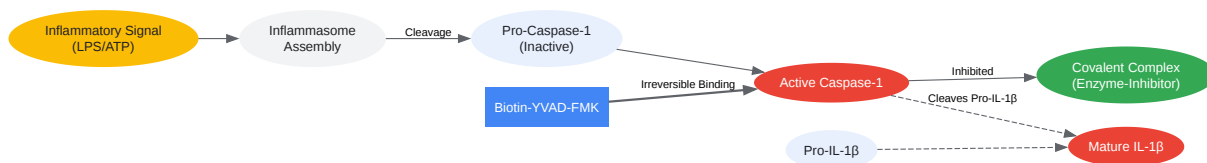


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Caption: Workflow for solubilizing **Biotin-YVAD-FMK** based on experimental requirements.

Figure 2: Mechanism of Action (Caspase-1 Inhibition)

Understanding where the inhibitor acts is crucial for troubleshooting "no signal" results.^{[1][2]}



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Caption: **Biotin-YVAD-FMK** binds the active catalytic site of Caspase-1, preventing cytokine processing.^{[1][2]}

Troubleshooting Guide

Symptom: Cloudy solution upon dilution^[1]

- Root Cause: "Concentration Shock." Adding high-concentration DMSO stock rapidly to aqueous buffer causes local precipitation.^{[1][2]}
- Resolution:
 - Warm the aqueous buffer to 37°C before adding the inhibitor.
 - Vortex the buffer while adding the inhibitor drop-wise.
 - Do not filter cloudy solutions; you will remove the inhibitor. Prepare a fresh dilution.

Symptom: No inhibition observed (False Negative)^{[1][2]} ^{[3][4]}

- Root Cause 1: Hydrolysis. The FMK group degrades in water.
 - Fix: Add the inhibitor to cells immediately after dilution. Do not prepare a "master mix" 1 hour in advance.
- Root Cause 2: Precipitation. The compound precipitated before entering the cell.

- Fix: Check the tube for fine particulates. Switch to the "Intermediate Dilution" method (Protocol A).

Symptom: High background in Biotin Pull-down[1][2][3]

- Root Cause: Non-specific binding of the hydrophobic biotin tag.
- Resolution: Increase the stringency of your wash buffer (e.g., add 0.1% Triton X-100 or increase salt concentration to 500 mM NaCl) during the streptavidin bead wash steps.

Frequently Asked Questions (FAQs)

Q: Can I store the diluted solution at 4°C for use the next day? A: No. The FMK warhead is reactive and hydrolytically unstable. In aqueous solution, its potency decreases significantly within hours. Always prepare fresh dilutions from the DMSO stock.

Q: Why use **Biotin-YVAD-FMK** instead of Z-YVAD-FMK? A: Use **Biotin-YVAD-FMK** only if you need to detect or isolate the active enzyme (e.g., via Streptavidin pull-down or fluorescent staining).[1][2] If you only need to inhibit the enzyme to stop apoptosis/pyroptosis, use Z-YVAD-FMK, which is smaller, more soluble, and cheaper.[1][2]

Q: Is this inhibitor specific to Caspase-1? A: It is selective but not perfectly specific.[1][2] At high concentrations (>50 µM), it may inhibit Caspase-4, Caspase-5, or Caspase-3.[1][2] Always perform a titration curve to find the minimum effective dose for your specific cell line (typically 10–20 µM).[2]

References

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Sources

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